

Magnesium Tin Trioxide (): Proper Disposal Procedures[1]

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Compound of Interest

Compound Name: Magnesium tin trioxide

CAS No.: 12032-29-0

Cat. No.: B080322

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Executive Summary & Immediate Identification

Magnesium Tin Trioxide (Magnesium Stannate) is a mixed-metal oxide widely used in ceramic capacitors and materials science research.[1][2] While generally chemically stable and insoluble, it presents specific disposal challenges due to the presence of Tin (Sn) and the physical hazards associated with fine particulates.

- Chemical Name: Magnesium Stannate[1][2][3][4]
- CAS Number: 12032-29-0[1][2][3][4]
- Formula:
- Physical State: White to grey powder/solid[1]
- Primary Hazard: Particulate inhalation; Potential aquatic toxicity (in large quantities).[1]

Critical Directive: Do not dispose of

down the drain.[1] Although it is often classified as "Non-RCRA" (Federal), it must be treated as Solid Chemical Waste to prevent plumbing sedimentation and environmental accumulation.[1][2]

Hazard Profile & Regulatory Status (The "Why")

To maximize safety and compliance, you must understand the regulatory logic behind the disposal method.

Regulatory Classification

- Federal (RCRA): **Magnesium Tin Trioxide** is not a P-listed or U-listed acute hazardous waste.[1][2] Tin (Sn) is not one of the 8 RCRA heavy metals (As, Ba, Cd, Cr, Pb, Hg, Se, Ag). [2] Therefore, it does not automatically trigger a hazardous waste code unless it exhibits a characteristic (Ignitability, Corrosivity, Reactivity, Toxicity).[2]
- State Specifics (California/Washington):
 - California (Cal/EPA): Unlike Copper or Zinc, Inorganic Tin is not listed on the Title 22 Total Threshold Limit Concentration (TTLC) list for inorganic persistent toxins.[1] However, large quantities may still be regulated under the "Aquatic Toxicity" catch-all if they fail a fish bioassay.[1][2]
 - Best Practice: Treat as Non-Regulated Chemical Waste unless mixed with other hazardous solvents or heavy metals.[1]

Physical & Chemical Properties Table

Property	Data	Relevance to Disposal
Molecular Weight	191.01 g/mol	Calculation of molar mass for waste inventory.[1][2]
Solubility (Water)	Insoluble	High Risk of Clogging. Must not be sewerred.[1]
Melting Point	>1,000°C	Thermally stable; suitable for high-temp incineration if required.[1][2]
Reactivity	Stable	Incompatible with Strong Acids. Contact generates soluble tin salts.[1][2]
GHS Classification	Not Classified / STOT SE 3	Dust may irritate respiratory tract.[1] Use N95/P100 during transfer.[1]

Disposal Workflow (The "How")

This self-validating workflow ensures that the waste is characterized correctly before it leaves your bench.[\[1\]](#)[\[2\]](#)

Step 1: Waste Characterization

Determine if the

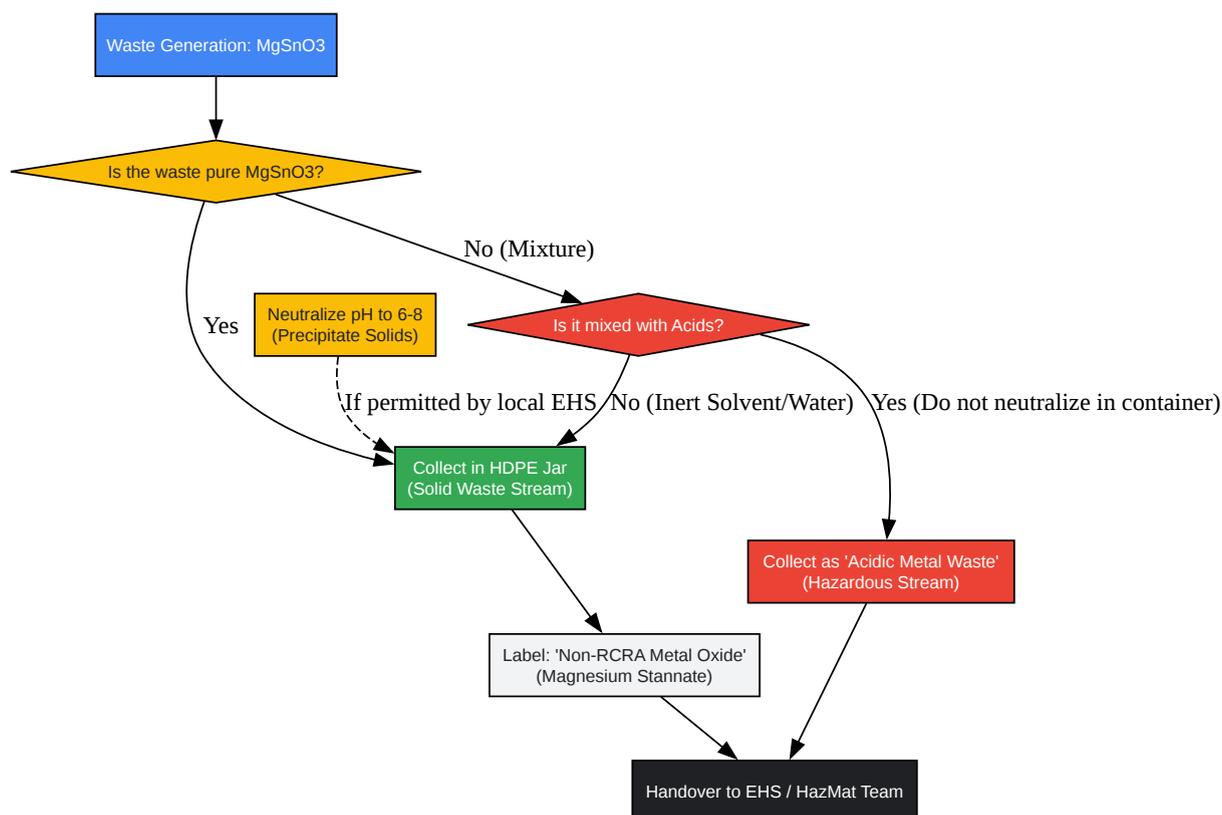
is pure or a mixture.[\[1\]](#)

- Pure/Bulk Powder: Stream A (Solid Waste).[\[1\]](#)
- Suspension/Slurry: Stream B (Liquid/Solid Mix).[\[1\]](#)
- Contaminated Debris: Stream C (Gloves, Weigh boats).[\[1\]](#)[\[2\]](#)

Step 2: Segregation & Packaging

- Container: Use a wide-mouth HDPE (High-Density Polyethylene) jar.[\[1\]](#)[\[2\]](#) Glass is acceptable but less durable for heavy metal oxides.[\[1\]](#)
- Segregation:CRITICAL: Do not mix with strong acids (Hydrochloric, Sulfuric). Acidic environments will solubilize the Tin, potentially creating a liquid waste stream that requires more expensive heavy-metal treatment.[\[1\]](#)[\[2\]](#)
- Labeling: Label clearly as "**Magnesium Tin Trioxide** - Solid Waste." If your institution requires a hazard check, mark "Irritant" (due to dust).[\[1\]](#)[\[2\]](#)

Step 3: The Disposal Decision Tree



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Figure 1: Decision logic for Magnesium Stannate disposal.[1][2] Note that mixing with acids changes the classification to a Hazardous Liquid Waste.

Emergency Procedures

Spill Response (Dry Powder)

- PPE: Don Safety Glasses, Lab Coat, and Nitrile Gloves.[1][2] If the spill is fine powder (>50g), wear an N95 respirator to prevent inhalation.[1]

- Containment: Do not dry sweep if the powder is ultra-fine (nanoparticle), as this generates dust.^[1]
- Cleanup:
 - Option A (Wet Wipe): Dampen a paper towel or spill pad with water.^[1] Wipe up the powder to prevent aerosolization.^[1] Place pads in a sealed bag.
 - Option B (HEPA Vacuum): Use a dedicated HEPA vacuum for larger spills.^[1]
- Disposal: Place all cleanup materials into the Solid Waste container.

Accidental Drain Disposal

If
enters the sink:

- Do not flush with acid. This will dissolve the solid and spread the Tin ions.^[1]
- Flush with copious water. The material is insoluble and dense; it will likely settle in the P-trap.^[1]
- Notify Facilities. Request a P-trap cleaning to recover the solids before they enter the main sewage line.^[1]

References

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